

An In-Depth Technical Guide to the Safety and Handling of Dimethyl Diselenide

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Compound of Interest

Compound Name: *Dimethyl diselenide*

Cat. No.: *B1208512*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **dimethyl diselenide**, a vital reagent in various chemical syntheses and research applications. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Physicochemical and Toxicological Properties

Dimethyl diselenide ((CH₃)₂Se₂) is a volatile, colorless to pale yellow liquid with a strong, unpleasant garlic-like odor. It is soluble in organic solvents but has limited solubility in water. Due to its volatility and toxicity, it must be handled with care.

Table 1: Physicochemical and Toxicological Data

Property	Value	Reference
Chemical Formula	<chem>C2H6Se2</chem>	
Molecular Weight	188.01 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Odor	Strong, pungent, garlic-like	
Boiling Point	155-157 °C	[2]
Density	1.987 g/mL at 25 °C	[2]
Vapor Pressure	0.38 kPa at 25 °C	[3]
Solubility in Water	0.1 mg/mL at 25 °C	[1]
Flash Point	60 °C (closed cup)	[2]
GHS Hazard Classifications	Acute Toxicity, Oral (Category 3), Acute Toxicity, Inhalation (Category 3), Specific Target Organ Toxicity - Repeated Exposure (Category 2), Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 1	[4]
LD ₅₀ (Oral, Rat) for Dimethyl Selenide	2100 mg/kg	[5] [6]
LC ₅₀ (Inhalation, Rat, 4h) for Dimethyl Selenide	3 mg/L	[7]

Note: Specific LD₅₀ and LC₅₀ values for **dimethyl diselenide** are not readily available in published literature. The provided values are for the closely related compound, dimethyl selenide, and should be used as a precautionary reference. The GHS classification indicates significant toxicity for **dimethyl diselenide**.[\[1\]](#)[\[4\]](#)

Health Hazards and First Aid

General Advice: **Dimethyl diselenide** is toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure.[4] In case of any exposure, seek immediate medical attention and show the safety data sheet to the attending physician.[7]

Routes of Exposure and First Aid Measures:

- Inhalation: Toxic if inhaled.[4] Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. Seek immediate medical help.[4]
- Skin Contact: Can be harmful if absorbed through the skin. Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[8] Seek immediate medical attention.[8]
- Eye Contact: May cause eye irritation. Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Seek immediate medical attention.[8]
- Ingestion: Toxic if swallowed.[4] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[4] Get emergency medical help immediately.[4]

Safe Handling and Storage

Handling:

- Work in a well-ventilated place, preferably in a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid breathing vapors or mist.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile rubber), safety goggles with side-shields or a face shield, and a lab coat.[4]
- Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[4]

- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Store locked up.[4]
- Store apart from incompatible materials such as strong oxidizing agents and strong acids.[8]

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate personnel to a safe area, upwind of the spill.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[4]
- Absorb: Soak up the spill with inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect: Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[3]
- Decontaminate: Clean the spill area thoroughly.

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: When heated to decomposition, it emits toxic fumes of selenium oxides.[4]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Disposal Considerations

Dispose of **dimethyl diselenide** and its containers as hazardous waste.[\[3\]](#) Follow all applicable federal, state, and local regulations for hazardous waste disposal. Do not dispose of it in the sewer system or with regular trash.

Experimental Protocols

Synthesis of Dimethyl Diselenide

This protocol is adapted from a patented method and should be performed by trained personnel in a well-ventilated fume hood with appropriate PPE.

Materials:

- Selenium powder
- Sodium borohydride (NaBH_4) or Potassium borohydride (KBH_4)
- Deionized water
- Methyl iodide (CH_3I)
- Round-bottom flask with a magnetic stirrer
- Heating mantle
- Dropping funnel
- Separatory funnel

Procedure:

- Add selenium powder to an aqueous solution of sodium borohydride (or potassium borohydride) at room temperature with stirring.

- After the initial reaction subsides, gently heat the mixture to ensure the complete reaction of the selenium powder, forming the alkali metal diselenide solution.[9]
- Cool the reaction mixture to room temperature.
- Under constant stirring, add methyl iodide dropwise to the diselenide solution.[9]
- Continue stirring at room temperature for approximately 2 hours.[9]
- Allow the mixture to stand and separate into layers.
- Separate the lower, orange-red oily layer of **dimethyl diselenide** using a separatory funnel. [9]
- Wash the product with water and then separate the organic layer again.

Use of Dimethyl Diselenide in a Kinetic Experiment

This protocol is based on a published study and illustrates the use of **dimethyl diselenide** as a reagent.

Materials:

- **Dimethyl diselenide**
- Methanol
- Gastight headspace amber crimp vials
- Phosphate buffer solution (pH 8)
- Competitor compound (e.g., resorcinol)
- Hypobromous acid (HOBr) solution

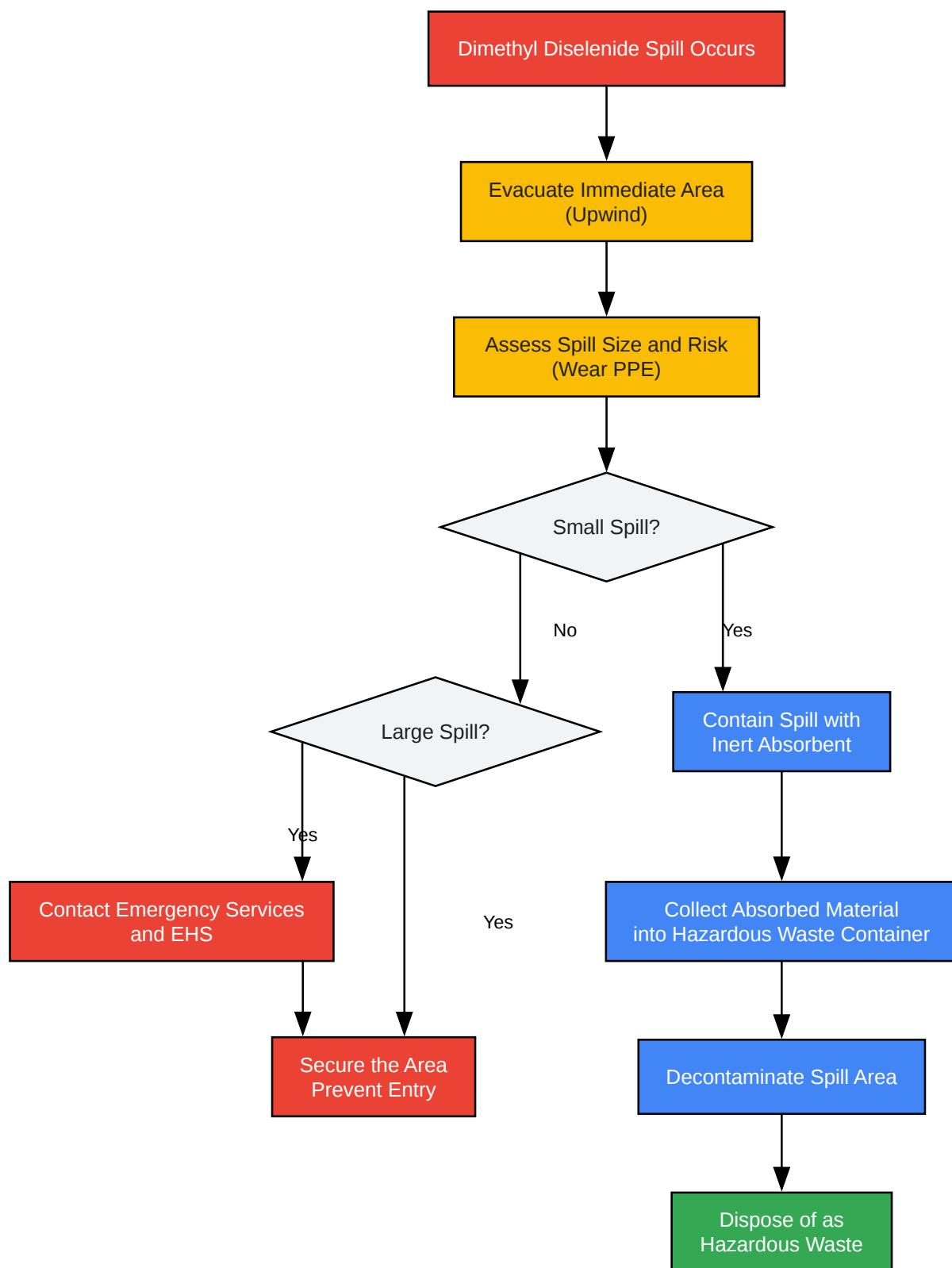
Procedure:

- Prepare a stock solution of **dimethyl diselenide** (e.g., ~25 mM) by diluting the pure compound in methanol in a gastight headspace amber crimp vial.[10][11]

- In a reaction vessel, prepare a solution containing the phosphate buffer, the competitor compound, and the **dimethyl diselenide** stock solution to achieve the desired final concentrations (e.g., 12.5 μ M each).[11]
- Initiate the reaction by adding a known concentration of HOBr solution. Ensure that the HOBr concentration is lower than the sum of the concentrations of **dimethyl diselenide** and the competitor to ensure its complete consumption.[10]
- Monitor the reaction progress by analyzing the concentrations of the reactants and products over time using appropriate analytical techniques, such as high-performance liquid chromatography-mass spectrometry (HPLC-MS).

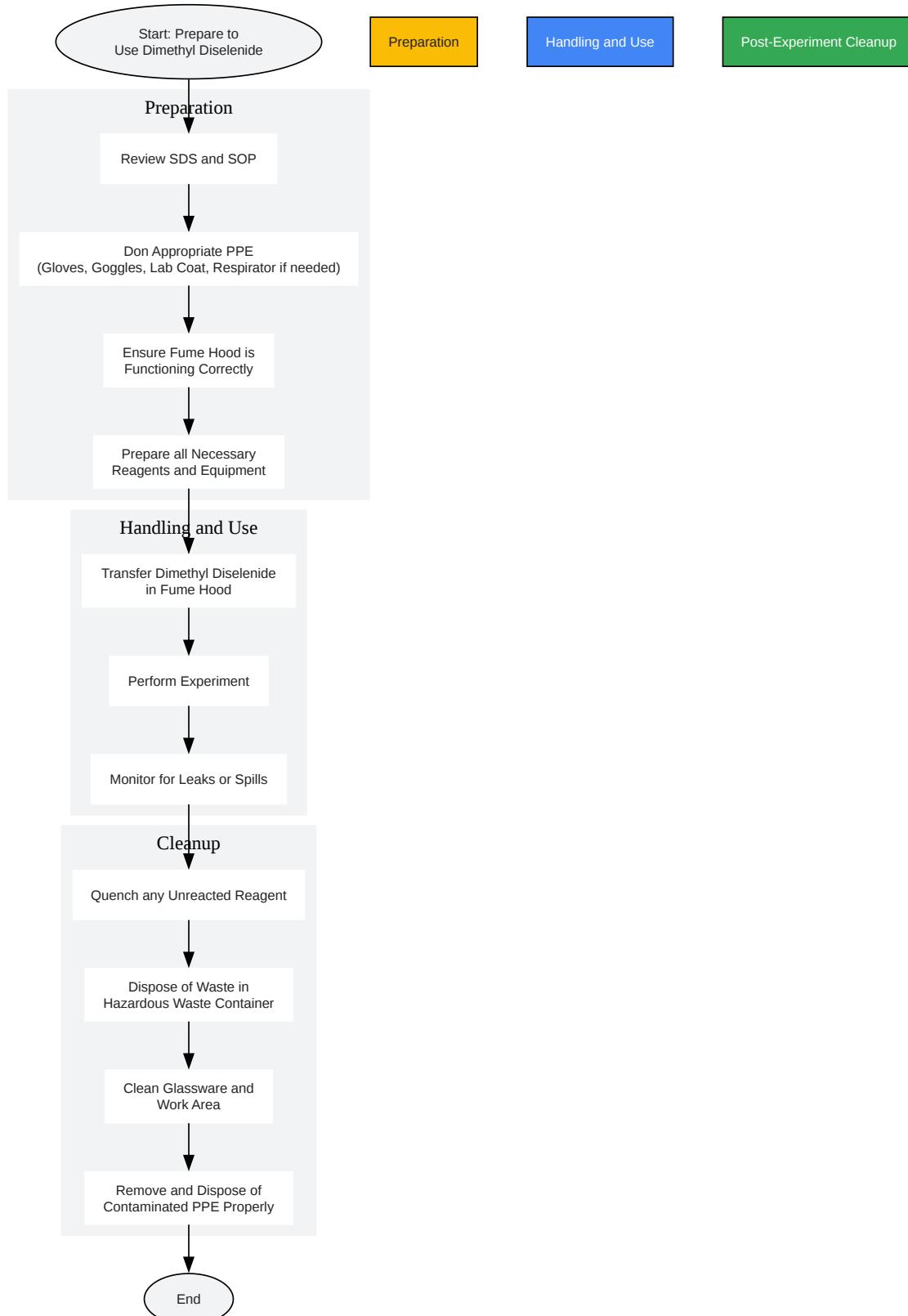
Visualizations

Logical Workflow for Handling a Dimethyl Diselenide Spill

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Caption: Workflow for responding to a **dimethyl diselenide** spill.

Standard Operating Procedure for Dimethyl Diselenide Use

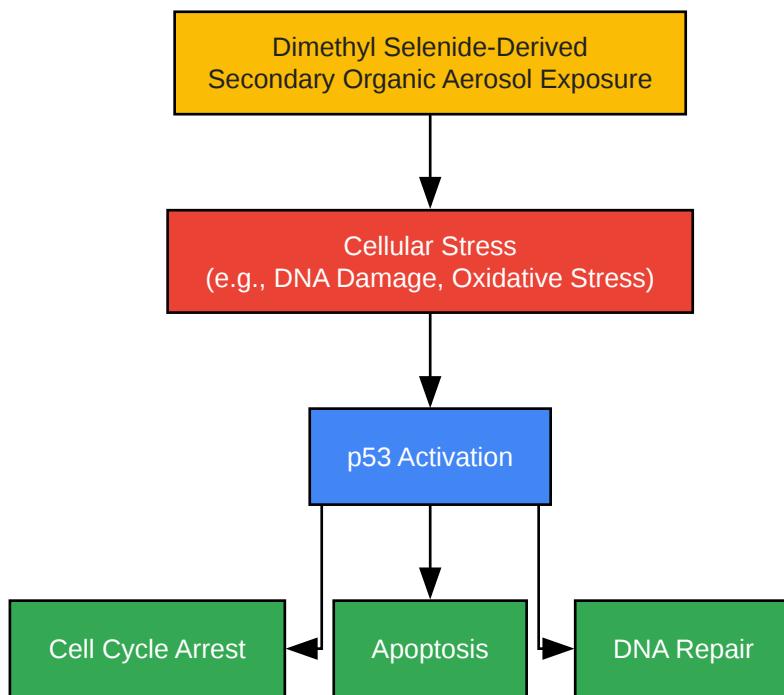


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Caption: Standard operating procedure for laboratory use of **dimethyl diselenide**.

Potential Signaling Pathway in Toxicity

Exposure to secondary organic aerosols derived from the related compound, dimethyl selenide, has been shown to activate the p53 signaling pathway in human airway epithelial cells, leading to cellular stress responses.

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Caption: p53-mediated stress response to dimethyl selenide aerosol exposure.

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